

An In-depth Technical Guide on the Physical Properties of Ethyl 4-acetoxybutanoate

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Compound of Interest

Compound Name: Ethyl 4-acetoxybutanoate

Cat. No.: B043729

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Ethyl 4-acetoxybutanoate** (CAS No: 25560-91-2). The information is compiled from various scientific databases and chemical suppliers to serve as a reliable resource for laboratory and research applications.

Quantitative Physical Properties

The physical characteristics of **Ethyl 4-acetoxybutanoate** are summarized in the table below. It is important to note that while some of these properties have been experimentally determined, others are based on computational predictions and are labeled accordingly.

Property	Value	Source Type	Citations
Molecular Formula	C ₈ H ₁₄ O ₄	-	[1][2][3]
Molecular Weight	174.19 g/mol	-	[1][2][4]
Appearance	Colorless Oil	Experimental	[2]
Boiling Point	105-108 °C at 6 mmHg	Experimental	[2][5]
Melting Point	Not available	-	
Density	Not available	-	
Refractive Index	Not available	-	
Vapor Pressure	Not available	-	
Solubility	Sparingly soluble in Acetone, Slightly soluble in Chloroform, Soluble in Methanol	Experimental	[2][5]
LogP (Octanol-Water Partition Coefficient)	0.893	Predicted	[2]
Water Solubility (log ₁₀ WS)	-0.90	Predicted	[2]

Experimental Protocols

The following sections detail the general methodologies for determining the key physical properties of a liquid ester like **Ethyl 4-acetoxybutanoate**.

Determination of Boiling Point (Micro Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, a micro-boiling point determination method is suitable.

Apparatus:

- Thiele tube or similar heating apparatus
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil

Procedure:

- A small amount of **Ethyl 4-acetoxybutanoate** (a few drops) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube containing mineral oil, ensuring the heat is distributed evenly.
- The apparatus is heated gently. A stream of bubbles will emerge from the open end of the capillary tube as the air inside expands and is replaced by the vapor of the liquid.
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

Density is the mass per unit volume of a substance. For a liquid, it can be determined using a pycnometer or by direct mass and volume measurements.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Thermometer
- Water bath

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is filled with **Ethyl 4-acetoxybutanoate**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped off.
- The filled pycnometer is weighed again to determine the mass of the liquid.
- The temperature of the liquid is recorded.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.
- For higher accuracy, the procedure should be repeated, and the average value should be taken. The determination should be performed at a constant temperature using a water bath.

Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and can be used to identify and assess the purity of a sample.

Apparatus:

- Abbe refractometer

- Constant temperature water bath
- Dropper or pipette
- Soft tissue paper
- Standard calibration liquid (e.g., distilled water)

Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index at a specific temperature.
- A few drops of **Ethyl 4-acetoxybutanoate** are placed on the clean, dry prism of the refractometer using a dropper.
- The prism is closed and the light source is adjusted to illuminate the field of view.
- The adjustment knob is turned until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- The refractive index is read from the scale.
- The temperature of the measurement is recorded from the thermometer attached to the refractometer. Since the refractive index is temperature-dependent, the temperature should be controlled using a constant temperature water bath.

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of a liquid in various solvents can be determined qualitatively or quantitatively.

Apparatus:

- Test tubes with stoppers
- Graduated cylinders or pipettes
- Vortex mixer or shaker

- Analytical balance (for quantitative analysis)

Qualitative Procedure:

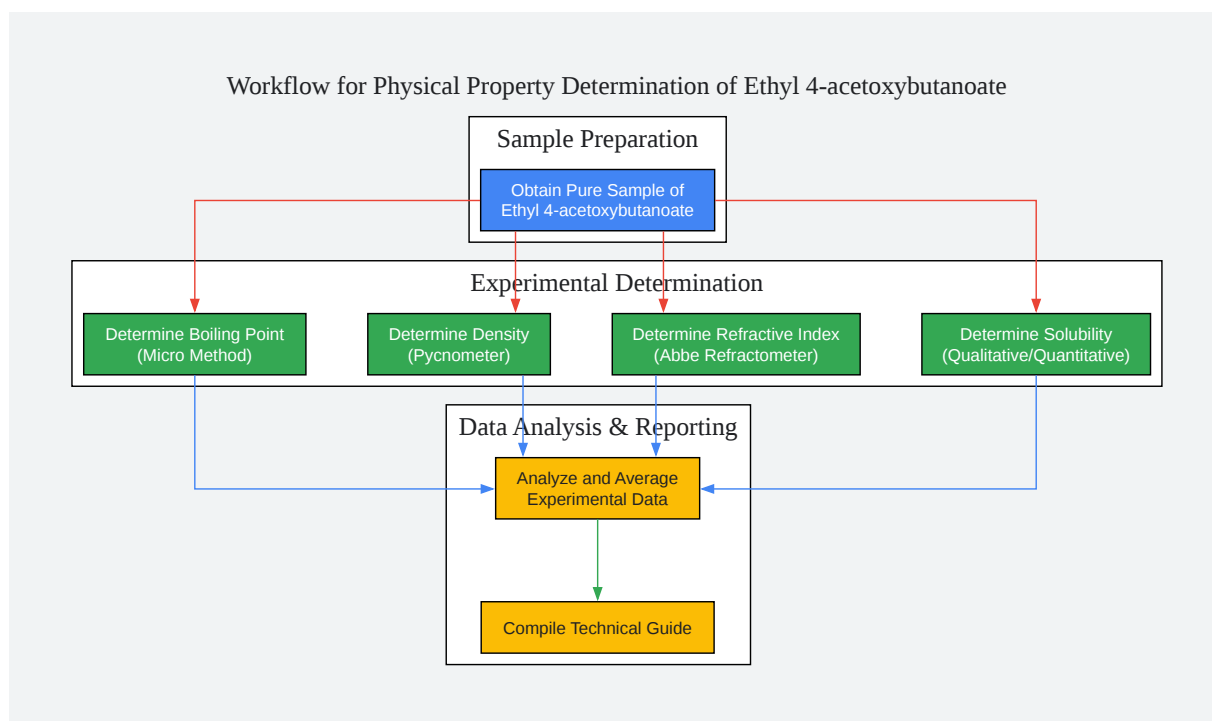
- A small, measured volume (e.g., 1 mL) of **Ethyl 4-acetoxybutanoate** is placed in a test tube.
- A small, measured volume (e.g., 1 mL) of the solvent (e.g., water, acetone, chloroform, methanol) is added to the test tube.
- The test tube is stoppered and shaken vigorously for a set period.
- The mixture is allowed to stand and observed for homogeneity. If the mixture is a single clear phase, the substance is soluble. If two distinct layers form, it is insoluble. If the mixture is cloudy, it is partially or sparingly soluble.

Quantitative Procedure (Example for Water):

- A known volume of water is placed in a flask.
- **Ethyl 4-acetoxybutanoate** is added dropwise while stirring until the solution becomes saturated (i.e., a persistent second phase appears).
- The total volume or mass of the added ester is recorded.
- Alternatively, a saturated solution is prepared and allowed to equilibrate. A known volume of the aqueous layer is then carefully separated, and the concentration of the dissolved ester is determined using a suitable analytical technique (e.g., gas chromatography).

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **Ethyl 4-acetoxybutanoate**.



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Workflow for determining physical properties.

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